

Dicyclohexyliodoborane: A Comprehensive Technical Guide for Advanced Organic Synthesis

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Compound of Interest

Compound Name: *Dicyclohexyliodoborane*

CAS No.: 55382-85-9

Cat. No.: B1586890

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This guide provides an in-depth exploration of **dicyclohexyliodoborane** (Chx_2BI), a powerful and versatile reagent in modern organic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the fundamental properties, synthesis, and strategic applications of Chx_2BI , with a focus on the underlying principles that govern its reactivity and selectivity.

Core Characteristics and Physicochemical Properties

Dicyclohexyliodoborane is an organoboron compound valued for its utility in stereoselective synthesis.^{[1][2]} Its core identity is defined by a unique combination of steric bulk from the two cyclohexyl groups and the electronic effect of the iodine atom bonded to boron.

A summary of its key identifiers and properties is presented below:

Property	Value	Source(s)
CAS Number	55382-85-9	[3]
Molecular Formula	(C ₆ H ₁₁) ₂ BI	[3]
Molecular Weight	304.02 g/mol	[3]
Synonym	Dicyclohexylboryl iodide	[3]
Appearance	Liquid	[2]
Density	1.325 g/mL at 25 °C	[2]
Boiling Point	198-200 °C at 1.25 mmHg	[2]

Synthesis of Dicyclohexyliodoborane: A Step-by-Step Protocol

The preparation of **dicyclohexyliodoborane** is typically achieved through the hydroboration of cyclohexene to form dicyclohexylborane, followed by iodination. The choice of reagents and reaction conditions is critical for achieving high purity and yield.

Experimental Protocol: Synthesis of Dicyclohexyliodoborane

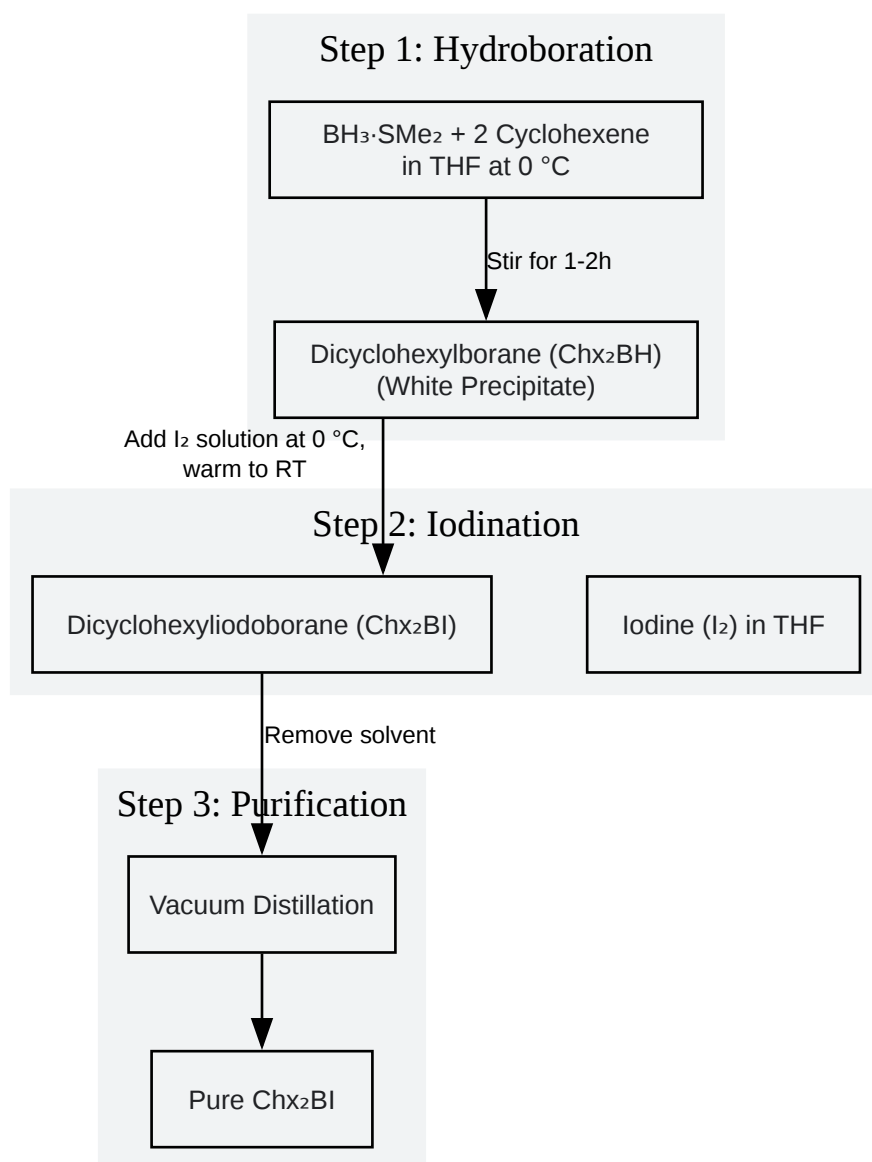
Materials:

- Borane-dimethyl sulfide complex (BH₃·SMe₂)
- Cyclohexene
- Iodine (I₂)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Standard glassware for air- and moisture-sensitive reactions (Schlenk line or glovebox)

Procedure:

- Preparation of Dicyclohexylborane (Chx_2BH):
 - Under an inert atmosphere (argon or nitrogen), a solution of borane-dimethyl sulfide complex in anhydrous THF is cooled to 0 °C in an ice bath.
 - Two equivalents of cyclohexene are added dropwise to the stirred solution. The choice of a 2:1 stoichiometry is crucial to favor the formation of the dialkylborane over the trialkylborane.
 - The reaction mixture is stirred at 0 °C for a designated period, typically 1-2 hours, during which the dicyclohexylborane often precipitates as a white solid.
- Iodination to form **Dicyclohexyliodoborane** (Chx_2BI):
 - A solution of one equivalent of iodine in anhydrous THF is prepared.
 - This iodine solution is added slowly to the suspension of dicyclohexylborane at 0 °C. The iodine acts as an electrophile, substituting the hydride on the boron atom.
 - The reaction is allowed to warm to room temperature and stirred until the characteristic color of iodine disappears, indicating the completion of the reaction.
- Work-up and Purification:
 - The solvent is removed under reduced pressure.
 - The resulting crude **dicyclohexyliodoborane** can be purified by distillation under reduced pressure to yield a clear liquid.

Visualizing the Synthesis Workflow



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Caption: Synthetic workflow for **Dicyclohexyliodoborane**.

Key Applications in Stereoselective Synthesis

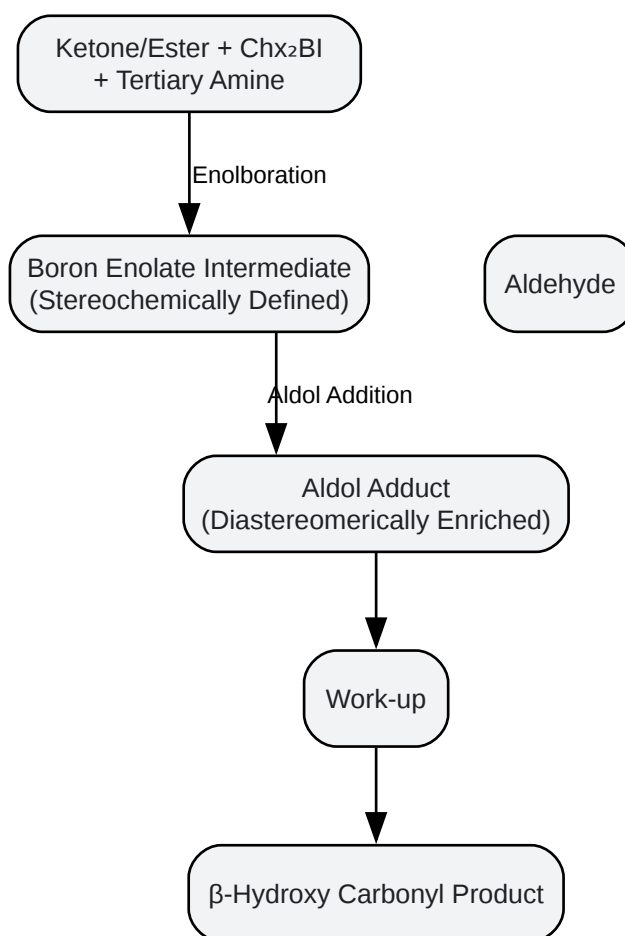
Dicyclohexyliodoborane is a reagent of choice for the formation of boron enolates, which are key intermediates in stereoselective aldol reactions. Its bulky cyclohexyl groups provide a well-defined steric environment, enabling high levels of diastereoselectivity.

Mechanism of Action: Enolboration

The primary application of **dicyclohexyliodoborane** is in the enolboration of ketones, esters, and amides.^{[2][3]} The reaction proceeds through a six-membered transition state, where the stereochemistry of the resulting enolate is dictated by the steric interactions between the substituents on the carbonyl compound and the cyclohexyl groups of the borane.

- Expert Insight: The use of **dicyclohexyliodoborane**, often in combination with a tertiary amine base like triethylamine, allows for the selective formation of either the (Z)- or (E)-enolates depending on the substrate and reaction conditions. This control is fundamental to directing the stereochemical outcome of subsequent reactions.

Visualizing the Aldol Reaction Pathway



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Caption: Generalized pathway for a Chx₂BI-mediated aldol reaction.

Handling and Safety Considerations

Dicyclohexyliodoborane is a reactive and moisture-sensitive compound. It should be handled under an inert atmosphere using standard Schlenk techniques or in a glovebox. It is also corrosive and should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Dicyclohexyliodoborane stands out as a valuable tool for synthetic chemists aiming to achieve high levels of stereocontrol. Its well-defined structure and predictable reactivity in enolboration reactions make it an indispensable reagent for the synthesis of complex molecules, particularly in the fields of natural product synthesis and pharmaceutical development. Understanding the principles behind its synthesis and application allows researchers to harness its full potential in their synthetic endeavors.

References

- Scientific Laboratory Supplies. **Dicyclohexyliodoborane**, 97%. [\[Link\]](#)

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Sources

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